

Commercial Suppliers and Technical Guide for High-Purity Imidaprilat-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity **Imidaprilat-d3**, a deuterated internal standard crucial for accurate bioanalytical studies. This document outlines key suppliers, available product specifications, and a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Introduction to Imidaprilat-d3

Imidaprilat is the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor, imidapril. Labeled internal standards, such as **Imidaprilat-d3**, are essential for quantitative bioanalysis as they compensate for variability during sample preparation and analysis, ensuring the accuracy and precision of pharmacokinetic and metabolic studies. The use of a stable isotope-labeled internal standard like **Imidaprilat-d3**, which has nearly identical physicochemical properties to the analyte, is the gold standard in LC-MS-based bioanalysis.

Commercial Suppliers of High-Purity Imidaprilat-d3

A comprehensive search has identified several commercial suppliers offering high-purity **Imidaprilat-d3** for research and development purposes. While specific purity and isotopic enrichment data are typically provided on lot-specific Certificates of Analysis (CoA), the following suppliers are recognized sources for this compound. Researchers are advised to request the latest CoA from the respective supplier to obtain precise quantitative data.



Supplier	Website	Available Information		
LGC Standards	INVALID-LINK	Offers Imidaprilat-d3 (CAS: 1356019-69-6) and Imidapril- d3 Hydrochloride (CAS: 1356017-30-5). Certificate of Analysis and Safety Data Sheet are available.[1]		
Santa Cruz Biotechnology	INVALID-LINK	Provides Imidaprilat-d3 for biochemical research. Lot- specific data is available on the Certificate of Analysis.[2]		
VIVAN Life Sciences	INVALID-LINK	Lists Imidaprilat-d3 (Catalogue No.: VLCS-00780) and states that CoA, MASS, NMR, and HPLC data are provided with the compound.[3]		
MedChemExpress	INVALID-LINK	Supplies Imidaprilat-d3 (6366A-d3), described as deuterium-labeled Imidaprilate.		
United States Biological	INVALID-LINK	Offers Imidaprilat-d3 (CAS: 1356019-69-6) and provides some physical characteristics such as melting point and solubility.		

Quantitative Data Summary

Quantitative data such as chemical purity and isotopic enrichment are critical for the accurate use of **Imidaprilat-d3** as an internal standard. This information is typically detailed in the Certificate of Analysis provided by the supplier. The table below summarizes the general product specifications available from supplier websites.



Parameter	LGC Standards	Santa Cruz Biotechnolo gy	VIVAN Life Sciences	MedChemE xpress	United States Biological
Product Name	Imidaprilat-d3	lmidaprilat-d3	Imidaprilat-d3	Imidaprilat-d3	Imidaprilat-d3
CAS Number	1356019-69- 6	-	1356017-30- 5	-	1356019-69- 6
Molecular Formula	С18H20D3N3O	С18H20D3N3O 6	С18H20D3N3O 6	-	C18H20D3N3O
Molecular Weight	380.41	380.41	380.41	-	-
Purity	CoA available	CoA available	CoA, HPLC available	High Purity	Highly Purified
Isotopic Enrichment	CoA available	CoA available	CoA, MASS, NMR available	-	-
Form	Neat	-	-	-	-
Storage	-20°C	-	-20°C (long- term)	-	-20°C (long- term)

Experimental Protocol: Quantification of Imidaprilat in Human Plasma using LC-MS/MS

The following is a detailed methodology for the determination of imidaprilat in human plasma, adapted from a validated LC-MS/MS method. While the original study did not use **Imidaprilat-d3**, this protocol is directly applicable for its use as an internal standard.

Sample Preparation (Solid-Phase Extraction)

A solid-phase extraction (SPE) method is employed to isolate imidaprilat and the internal standard (**Imidaprilat-d3**) from human plasma.





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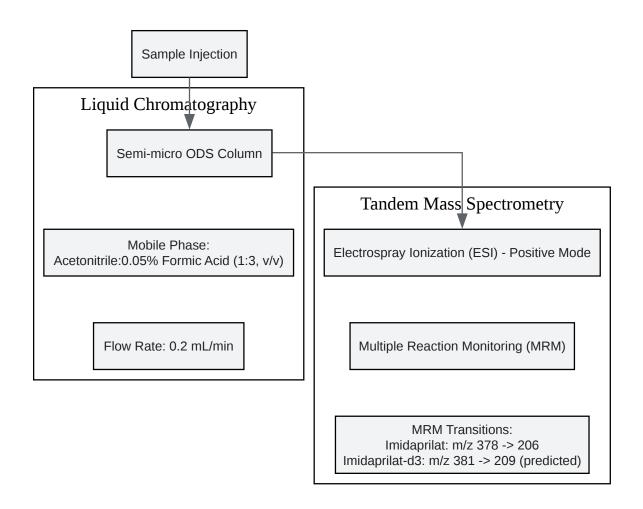
Caption: Solid-Phase Extraction Workflow for Plasma Samples.

- Deproteinization: To a 0.5 mL aliquot of human plasma, add the working solution of Imidaprilat-d3 (internal standard).
- Solid-Phase Extraction:
 - o Condition an OASIS HLB SPE cartridge with 1 mL of methanol followed by 1 mL of water.
 - Load the deproteinized plasma sample onto the cartridge.
 - Wash the cartridge with 1 mL of water.
 - Dry the cartridge under vacuum.
- Elution: Elute imidaprilat and Imidaprilat-d3 with 1 mL of methanol.
- Evaporation: Evaporate the eluent to dryness under a stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 μL of the mobile phase.

LC-MS/MS Analysis

The reconstituted sample is then analyzed using a liquid chromatography-tandem mass spectrometry system.





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Caption: LC-MS/MS Analytical Workflow.

- Liquid Chromatography Conditions:
 - o Column: Semi-micro ODS column.
 - Mobile Phase: A mixture of acetonitrile and 0.05% (v/v) formic acid in water (1:3, v/v).
 - Flow Rate: 0.2 mL/min.
 - Injection Volume: 10 μL.
- Mass Spectrometry Conditions:
 - Ionization: Electrospray ionization (ESI) in positive ion mode.

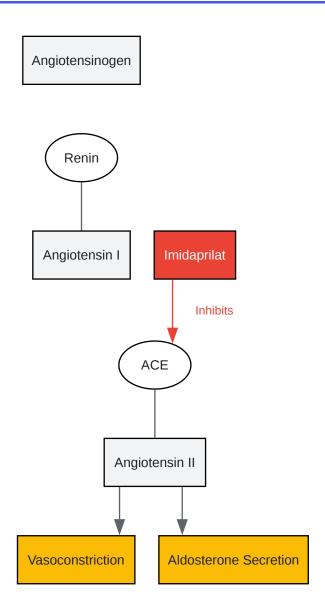


- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Imidaprilat: precursor ion m/z 378 → product ion m/z 206.
 - Imidaprilat-d3: The predicted transition would be precursor ion m/z 381 → product ion m/z 209. This should be confirmed experimentally.

Signaling Pathway Context: Renin-Angiotensin System

Imidaprilat, the active form of imidapril, exerts its therapeutic effect by inhibiting the Angiotensin-Converting Enzyme (ACE) within the Renin-Angiotensin System (RAS), a critical pathway in blood pressure regulation.





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